

DMXE discovery and first identification

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Compound Focus: Deoxymethoxetamine

CAS No.: 2666932-45-0

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Discovery and Identification of DMXE

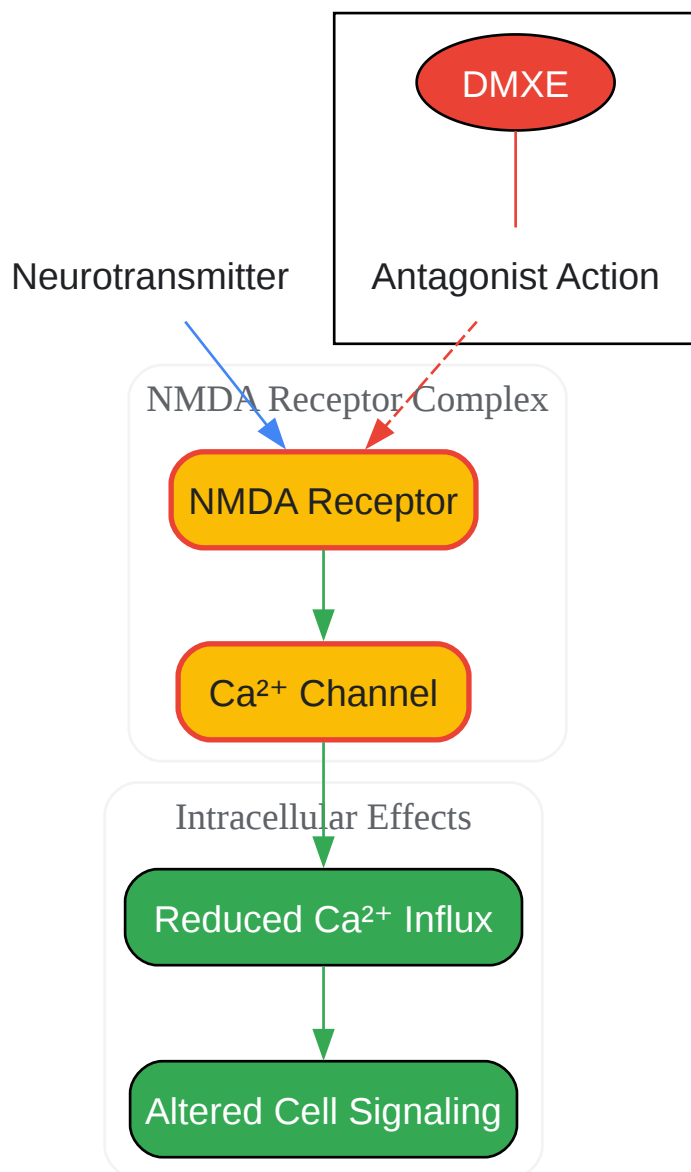
The table below summarizes the available information on the discovery and first identification of **Deoxymethoxetamine (DMXE)**.

Aspect	Details
Substance Class	Arylcyclohexylamine (analogue of Methoxetamine/MXE) [1] [2]
First Definitive Identification	February 2021, in Denmark [1]
Context	Identified in illegal products [2]
Early Discussion	Discussions noted on Reddit from around October 2020 [1]
Key Structural Feature	3'-methyl group (replacement of the 3-methoxy group in Methoxetamine with a methyl group) [1]

Research Context: DMXE is a **recreational designer drug** and a **new psychoactive substance (NPS)** from the arylcyclohexylamine family, which includes the anesthetic ketamine [1] [2]. Its emergence is part of a trend of novel synthetic compounds appearing on the illegal drug market.

Pharmacological Profile and Signaling Pathways

DMXE is reported to act as an **antagonist of the N-methyl-D-aspartate (NMDA) receptor**, similar to other arylcyclohexylamines like ketamine and MXE [2]. The search results do not provide specific studies on DMXE's detailed signaling pathways or quantitative pharmacological data (such as binding affinity or potency). The following diagram illustrates the generalized signaling pathway for NMDA receptor antagonists based on this known mechanisms.



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Generalized NMDA receptor antagonism pathway for arylcyclohexylamines like DMXE.

Suggested Experimental Protocols

While specific analytical protocols for DMXE identification were not detailed in the search results, the general approach for identifying new psychoactive substances involves:

- **Sample Preparation** : Solid samples require dissolution in a suitable solvent (e.g., methanol) followed by dilution and filtration [2].
- **Analytical Techniques** : Multiple techniques are typically used for definitive identification. These can include:
 - **Gas Chromatography-Mass Spectrometry (GC-MS)** for separation and initial mass analysis.
 - **Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)** for high-resolution mass data to determine exact mass and propose molecular formula.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy** (^1H , ^{13}C , 2D experiments) to elucidate molecular structure and confirm the identity of the compound [2].
- **Data Analysis** : Analytical data from the unknown substance is compared against data from known reference standards or published literature for confirmation [2].

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References

1. Deoxymethoxetamine - Wikipedia [en.wikipedia.org]
2. [Identification of Three Arylcyclohexylamines (MXPr, MXiPr, and...) [pubmed.ncbi.nlm.nih.gov]

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